

Topic: Analytical Methods for the Quantification of 5-Phenylmorpholin-3-one

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Compound of Interest

Compound Name: 5-Phenylmorpholin-3-one

CAS No.: 1260672-03-4

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**Abstract

This comprehensive guide details robust and validated analytical methodologies for the accurate quantification of **5-Phenylmorpholin-3-one**, a compound of interest in pharmaceutical and chemical research. As an analogue of phenmetrazine, its precise measurement is critical for applications ranging from quality control in synthesis to pharmacokinetic studies in drug development.^[1] This document provides a first-principles approach to method selection, explaining the causality behind experimental choices for three primary analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Each section includes detailed, field-tested protocols, method validation guidelines, and visual workflows to ensure reproducibility and scientific integrity.

Introduction: The Need for Precise Quantification

5-Phenylmorpholin-3-one is a phenylmorpholine derivative with a core structure that makes it a significant intermediate in pharmaceutical synthesis and a subject of study as a research

chemical.[2] Accurate and reliable quantification is the cornerstone of its development and analysis, ensuring purity, potency, and performance in various applications.[3] Whether assessing the purity of a newly synthesized batch, determining its concentration in a complex biological matrix, or monitoring its stability over time, the choice of analytical method is paramount.

This guide moves beyond simple procedural lists to provide a deep, authoritative grounding in the "why" behind the "how," enabling scientists to not only replicate these methods but also to adapt them to their specific needs.

Physicochemical Properties of **5-Phenylmorpholin-3-one**:

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[4][5][6]
Molecular Weight	~177.20 g/mol	[4][6]
Appearance	Off-white to white solid	
Key Features	Aromatic Phenyl Ring, Lactone, Secondary Amine	

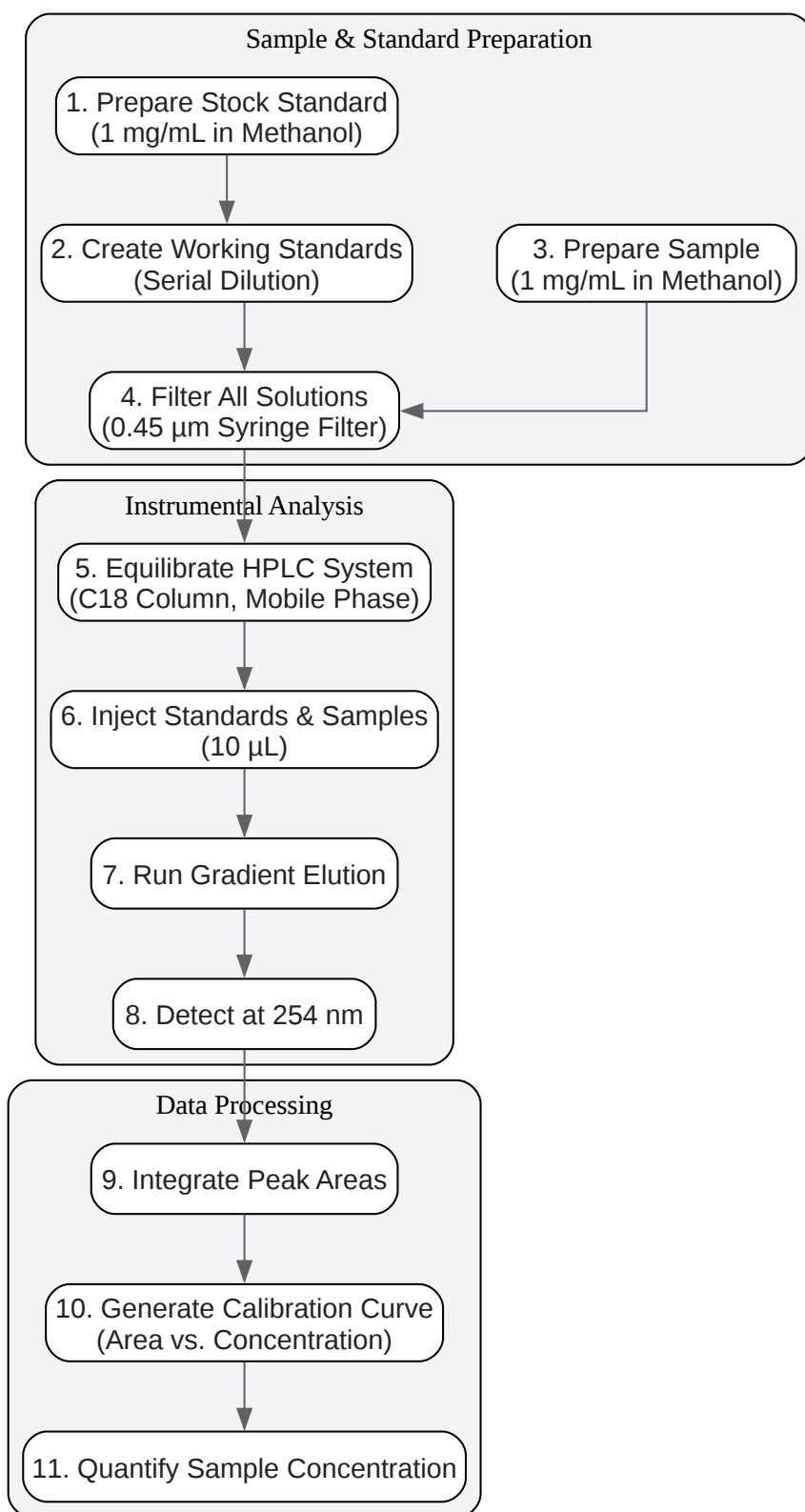
The presence of a UV-active phenyl ring makes it an excellent candidate for HPLC-UV detection. Its molecular weight and potential for ionization are well-suited for mass spectrometry, while the secondary amine group presents a key site for derivatization to enhance volatility for GC-MS analysis.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is often the workhorse method for routine purity analysis and quantification in non-complex matrices due to its robustness and ease of use.[7][8] The method's principle relies on the differential partitioning of the analyte between a nonpolar stationary phase (typically C18) and a polar mobile phase.[8]

Expertise & Causality: We select reversed-phase chromatography because **5-Phenylmorpholin-3-one** is a moderately polar molecule, allowing for good retention and separation from non-polar impurities on a C18 column. The phenyl group's strong chromophore provides excellent sensitivity for UV detection, making this a highly practical approach for quality control of drug substances.^[7]^[8]

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for quantification by HPLC-UV.

Protocol 2.1: HPLC-UV Purity Assay

- Mobile Phase Preparation:[8]
 - Mobile Phase A: 0.1% Formic Acid in ultrapure water.
 - Mobile Phase B: 0.1% Formic Acid in HPLC-grade acetonitrile.
 - Rationale: Formic acid acidifies the mobile phase, ensuring consistent protonation of the analyte and sharpening peak shape.
- Standard & Sample Preparation:[9][10]
 - Standard Stock Solution (1 mg/mL): Accurately weigh ~10 mg of **5-Phenylmorpholin-3-one** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
 - Working Standards: Perform serial dilutions of the stock solution with the initial mobile phase composition to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Sample Solution (1 mg/mL): Prepare the sample to be tested in the same manner as the stock solution.
 - Filtration: Filter all solutions through a 0.45 µm syringe filter before placing them in HPLC vials.[9] This prevents particulates from damaging the HPLC system.
- Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile
Gradient	0-20 min: 10-90% B 20-25 min: 90% B 25-26 min: 90-10% B 26-30 min: 10% B
Flow Rate	1.0 mL/min
Column Temp.	30 $^{\circ}$ C
Detection	UV at 254 nm
Injection Vol.	10 μ L

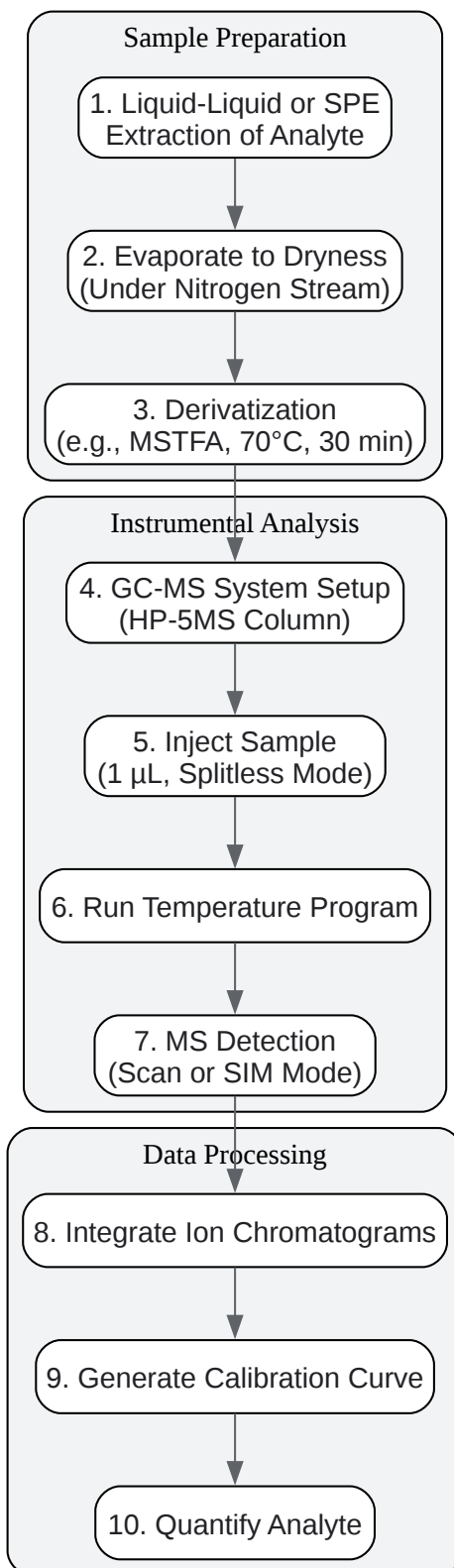
- Data Analysis & System Suitability:
 - Generate a linear regression curve from the peak areas of the calibration standards. The correlation coefficient (r^2) should be >0.995 .
 - Calculate the concentration of **5-Phenylmorpholin-3-one** in the sample solution by interpolating its peak area from the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

For trace-level analysis or identification in complex matrices, GC-MS offers high sensitivity and structural confirmation. However, the polarity and limited volatility of **5-Phenylmorpholin-3-one** necessitate a critical derivatization step.

Expertise & Causality: Direct injection of **5-Phenylmorpholin-3-one** into a hot GC inlet can lead to poor peak shape and thermal degradation. The active hydrogen on the morpholine nitrogen is the primary cause. By converting this N-H group to an N-Si(CH₃)₃ group via silylation (e.g., using MSTFA), we create a more volatile, thermally stable derivative suitable for GC analysis.^{[7][11]} This step is essential for achieving reproducible and accurate quantification.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for quantification by GC-MS.

Protocol 3.1: GC-MS Trace Analysis

- Sample Preparation & Derivatization:
 - Extraction: For biological samples, perform a liquid-liquid extraction. Adjust 1 mL of sample (e.g., urine) to pH 9 with a suitable buffer, then extract three times with 3 mL of diethyl ether. Pool the organic layers.[\[11\]](#)
 - Evaporation: Evaporate the pooled organic extract to complete dryness under a gentle stream of nitrogen at 40°C.
 - Derivatization: Reconstitute the dry residue in 50 µL of a derivatizing agent such as MSTFA:TMSI:Ethanethiol (50:1:1 v/v/v). Cap the vial tightly and heat at 70°C for 30 minutes.[\[11\]](#) Cool to room temperature before injection.
- GC-MS Conditions:

Parameter	Condition
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film) or equivalent
Carrier Gas	Helium, 1.2 mL/min constant flow
Injection	1 µL, Splitless
Inlet Temp.	250 °C
Oven Program	Hold at 100 °C for 2 min, then ramp at 15 °C/min to 280 °C, hold for 5 min
MS Source	Electron Ionization (EI), 70 eV
MS Mode	Scan: 50-400 amu (for identification)SIM: Monitor characteristic ions (for quantification)

- Data Analysis:

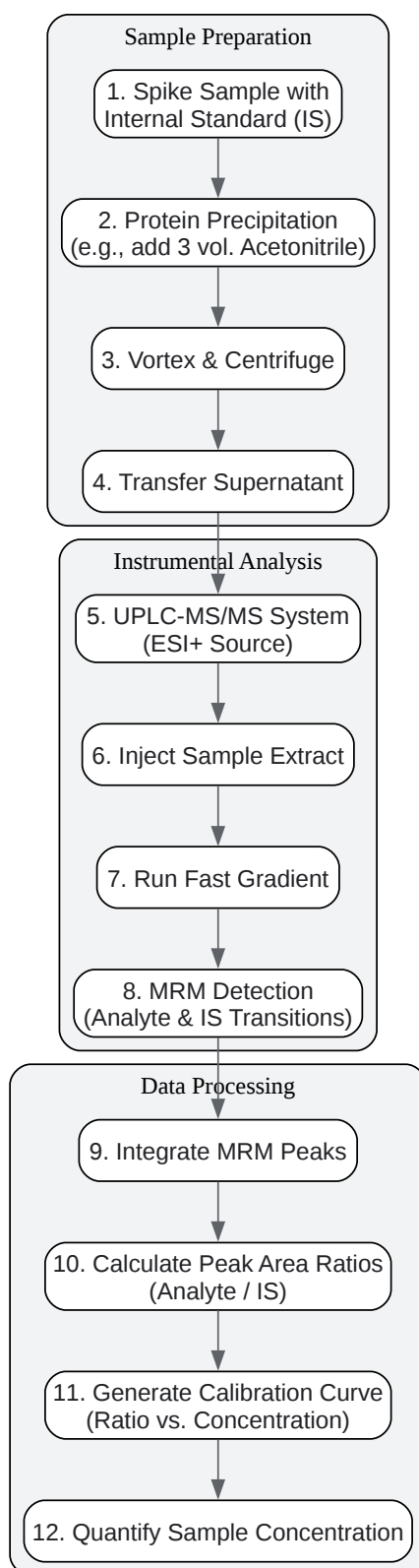
- In Scan mode, identify the peak for the derivatized **5-Phenylmorpholin-3-one** and confirm its mass spectrum.
- In Selected Ion Monitoring (SIM) mode, quantify using a primary (quantifier) ion and one or two secondary (qualifier) ions to ensure specificity. Build the calibration curve using the quantifier ion's peak area.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For ultimate sensitivity and selectivity, especially in complex biological matrices like plasma or serum, LC-MS/MS is the gold standard.^{[12][13]} It is the preferred method for pharmacokinetic and bioequivalence studies.

Expertise & Causality: The power of LC-MS/MS lies in its ability to filter out chemical noise. A triple quadrupole mass spectrometer isolates the analyte's parent ion (Q1), fragments it in a collision cell (Q2), and then selectively monitors for a specific fragment ion (Q3). This process, known as Multiple Reaction Monitoring (MRM), is exceptionally specific and allows for quantification at very low concentrations (pg/mL to ng/mL) with minimal sample cleanup.^[13] The use of a stable isotope-labeled internal standard is highly recommended to correct for matrix effects and variations in instrument response.^[14]

Experimental Workflow: LC-MS/MS Analysis



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Caption: Workflow for quantification by LC-MS/MS.

Protocol 4.1: LC-MS/MS Bioanalysis

- Sample Preparation (Protein Precipitation):[\[15\]](#)
 - To 100 µL of plasma sample in a microcentrifuge tube, add 10 µL of internal standard working solution (e.g., **5-Phenylmorpholin-3-one-d5**).
 - Add 300 µL of ice-cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes.
 - Carefully transfer the supernatant to an HPLC vial for analysis.
 - Rationale: This "crash" method is fast and effectively removes the majority of proteins, which would otherwise foul the analytical column and ion source.
- LC-MS/MS Conditions:

Parameter	Condition
LC System	UPLC/UHPLC
Column	C18, 2.1 x 50 mm, 1.7 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile
Gradient	Fast gradient from 5% to 95% B in 3 minutes
Flow Rate	0.4 mL/min
MS Source	Electrospray Ionization (ESI), Positive Mode
MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transition	Analyte: 178.1 -> [Product Ion] IS (d5): 183.1 -> [Product Ion]

*Note: Product ions must be determined experimentally by infusing a standard solution and performing a product ion scan on the protonated parent molecule $[M+H]^+$.

- Data Analysis:
 - Integrate the chromatographic peaks for the analyte and internal standard MRM transitions.
 - Calculate the peak area ratio (Analyte Area / IS Area).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the prepared standards.
 - Determine the concentration in unknown samples from the calibration curve.

Method Validation: Establishing Trustworthiness

A developed analytical method is only reliable if its performance characteristics are thoroughly evaluated.^[3] Validation is the process of providing documented evidence that the method is fit for its intended purpose.^{[16][17]} All protocols described herein must be validated according to guidelines from the International Conference on Harmonisation (ICH).^{[3][18]}

Key Validation Parameters:

Parameter	Description	Importance
Specificity	Ability to assess the analyte unequivocally in the presence of other components (impurities, matrix components).[19]	Ensures reported signal is only from the analyte.
Linearity	Ability to elicit test results that are directly proportional to the analyte concentration within a given range.[16][18]	Defines the working range of the assay.
Accuracy	The closeness of the test results to the true value. Often assessed by spike/recovery studies.[14][19]	Measures systematic error or bias.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings.[14][19]	Measures random error (repeatability, reproducibility).
LOD/LOQ	Lowest concentration that can be reliably detected (LOD) and quantified with acceptable accuracy and precision (LOQ). [16][18]	Defines the sensitivity limits of the method.
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.[19]	Indicates reliability during normal usage.

Comparative Performance of Analytical Methods (Typical)

Parameter	HPLC-UV	GC-MS (SIM)	LC-MS/MS (MRM)
Typical LOQ	~100 - 500 ng/mL	~1 - 10 ng/mL	~0.05 - 1 ng/mL
Selectivity	Moderate	High	Very High
Matrix Tolerance	Low	Moderate	High
Primary Use	Purity, QC of bulk substance	Trace impurity analysis, confirmation	Bioanalysis, pharmacokinetics
Throughput	Moderate	Low (due to prep)	High

Conclusion and Method Selection

The quantification of **5-Phenylmorpholin-3-one** can be successfully achieved using several robust analytical techniques. The optimal choice is dictated by the specific requirements of the analysis.

- HPLC-UV is the ideal method for routine quality control, purity assessment of the drug substance, and dissolution testing, offering a balance of performance, cost, and simplicity.
- GC-MS provides excellent sensitivity and structural confirmation but requires a crucial derivatization step, making it suitable for identifying and quantifying trace-level impurities or for use in forensic applications.
- LC-MS/MS stands as the definitive method for bioanalysis in drug development, delivering unparalleled sensitivity and selectivity for quantifying the analyte in complex biological fluids like plasma and urine.

By understanding the principles and causality behind each method, researchers can confidently select, validate, and implement the appropriate analytical strategy to generate accurate and defensible data.

References

- U.S. Food and Drug Administration. (n.d.). Sample Preparation.
- T, Nishant, et al. (2011). Development and Validation of Analytical Methods for Pharmaceuticals. Journal of Analytical & Bioanalytical Techniques.

- S, Aptal et al. (2016). Development and Validation of HPLC Method for Simultaneous Determination of Three Constituent in 4-FDC Tablet by Pre-Column Derivatization. International Journal of Pharmacy and Pharmaceutical Sciences.
- Korfmacher, Walter A. (2014). Can LC–MS Revolutionize the Quantitation of Drug Product Impurities? LCGC North America.
- BLD Pharm. (n.d.). **5-Phenylmorpholin-3-one**.
- Sigma-Aldrich. (n.d.). (R)-5-Phenyl-morpholin-3-one.
- Rajput, D., et al. (2013). Validation of Analytical Methods for Pharmaceutical Analysis. International Journal of Pharmaceutical Erudition.
- Indrayanto, G. (2012). Validation of analytical methods-update 2011. Profiles of Drug Substances, Excipients, and Related Methodology.
- Sahoo, C. K., et al. (2018). Validation of Analytical Methods: A Review. Gavin Publishers.
- Agilent Technologies. (n.d.). Sensitive Screening of Pharmaceuticals and Personal Care Products (PPCPs) in Water Using an Agilent 6545 Q-TOF LC/MS System.
- CymitQuimica. (n.d.). (5S)-5-Phenyl-3-morpholinone.
- CymitQuimica. (n.d.). **5-Phenylmorpholin-3-one**.
- Zhang, W., et al. (2018). Characterization and Quantification by LC-MS/MS of the Chemical Components of the Heating Products of the Flavonoids Extract in Pollen Typhae for Transformation Rule Exploration. Molecules.
- Oroian, M., et al. (2021). LC-MS Identification and Quantification of Phenolic Compounds in Solid Residues from the Essential Oil Industry. National Center for Biotechnology Information.
- Deventer, K., et al. (1999). Recent advances in doping analysis (6). Sport und Buch Strauß.
- Dong, M. W. (2023). Sample Preparation of Drug Substances and Products in Regulated Testing: A Primer. LCGC North America. Retrieved from [[Link](#)]
- Bongers, I. E. A., et al. (2021). A single method to analyse residues from five different classes of prohibited pharmacologically active substances in milk. Food Additives & Contaminants: Part A.
- Ram, V. R., et al. (2011). Analytical Technologies for Genotoxic Impurities in Pharmaceutical Compounds. LCGC North America.
- Achmem. (n.d.). (S)-**5-Phenylmorpholin-3-one**.
- McLaughlin, G., et al. (2016). Test purchase, synthesis and characterization of 3-fluorophenmetrazine (3-FPM) and differentiation from its ortho- and para-substituted isomers. Drug Testing and Analysis.
- Sigma-Aldrich. (n.d.). **5-Phenylmorpholin-3-one**.
- Khaleel, C., et al. (2015). Techniques for Analysis of Plant Phenolic Compounds. Molecules.

- BLDpharm. (n.d.). (S)-**5-Phenylmorpholin-3-one**.
- Mena, P., et al. (2017). Synthetic and analytical strategies for the quantification of phenyl-γ-valerolactone conjugated metabolites in human urine. Molecular nutrition & food research.
- Luthria, D. L. (2006). Influence of Sample Preparation on the Assay of Phytochemicals. American Laboratory.
- Sun, J., et al. (n.d.). Synthesis method of substituted N-phenyl morpholine compound. Google Patents.
- Feliciano, R., et al. (2016). Validation of a high-throughput method for the quantification of flavanol and procyanidin biomarkers and methylxanthines in plasma. CentAUR.
- The Royal Society of Chemistry. (n.d.). Table of Contents 1.1 General Information 2 2. 1 Catalyst and solvent screening 2. 2 Preparation of 3-hydroxy isoindolin-1-one.
- Julaehe, E., et al. (2019). Bioanalytical HPLC method of Piper betle L. for quantifying phenolic compound, water-soluble vitamin, and essential oil in five different extract solvents. National Center for Biotechnology Information.
- Mena, P., et al. (2017). Synthetic and analytical strategies for the quantification of phenyl-γ-valerolactone conjugated metabolites in human urine. IRIS.
- Wu, X., et al. (2006). Liquid chromatography method for quantifying D-threo-1-phenyl-2-palmitoylamino-3-morpholino-1-propanol (D-threo-PPMP) in mouse plasma and liver. Journal of Chromatography B.
- BenchChem. (2025). A Comparative Guide to Purity Analysis of 3-Acetyl-6-bromoquinolin-4(1H)-one by HPLC.
- Asogwa, K. K., et al. (2011). Gas chromatography-mass spectrometry analysis and phytochemical screening of ethanolic root extract of Plumbago zeylanica, Linn. Academic Journals.

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Sources

- 1. LJMU Research Online [researchonline.ljmu.ac.uk]
- 2. CN106928162B - Synthesis method of substituted N-phenyl morpholine compound - Google Patents [patents.google.com]
- 3. omicsonline.org [omicsonline.org]

- 4. (5S)-5-Phenyl-3-morpholinone | CymitQuimica [cymitquimica.com]
- 5. 5-Phenylmorpholin-3-one | CymitQuimica [cymitquimica.com]
- 6. achmem.com [achmem.com]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. benchchem.com [benchchem.com]
- 9. chromatographyonline.com [chromatographyonline.com]
- 10. japsonline.com [japsonline.com]
- 11. dshs-koeln.de [dshs-koeln.de]
- 12. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 13. mdpi.com [mdpi.com]
- 14. centaur.reading.ac.uk [centaur.reading.ac.uk]
- 15. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 16. pharmaerudition.org [pharmaerudition.org]
- 17. Validation of analytical methods-update 2011 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. LC-MS Identification and Quantification of Phenolic Compounds in Solid Residues from the Essential Oil Industry - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Validation of Analytical Methods: A Review [gavinpublishers.com]
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